

troubleshooting low conversion in 1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone synthesis

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Compound of Interest

Compound Name: 1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone

Cat. No.: B141236

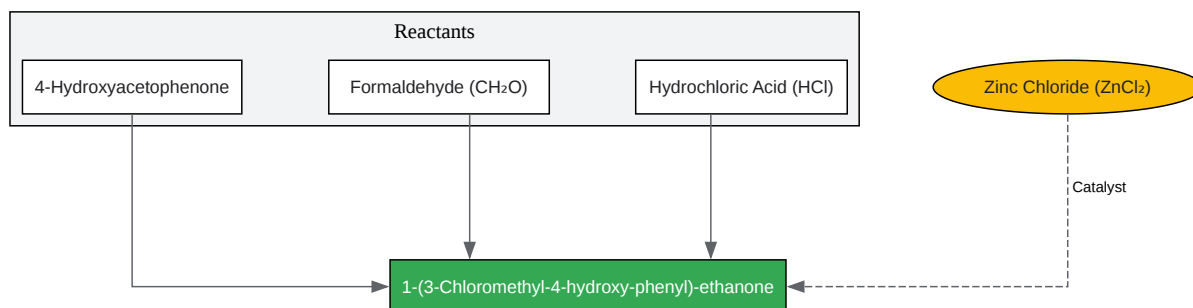
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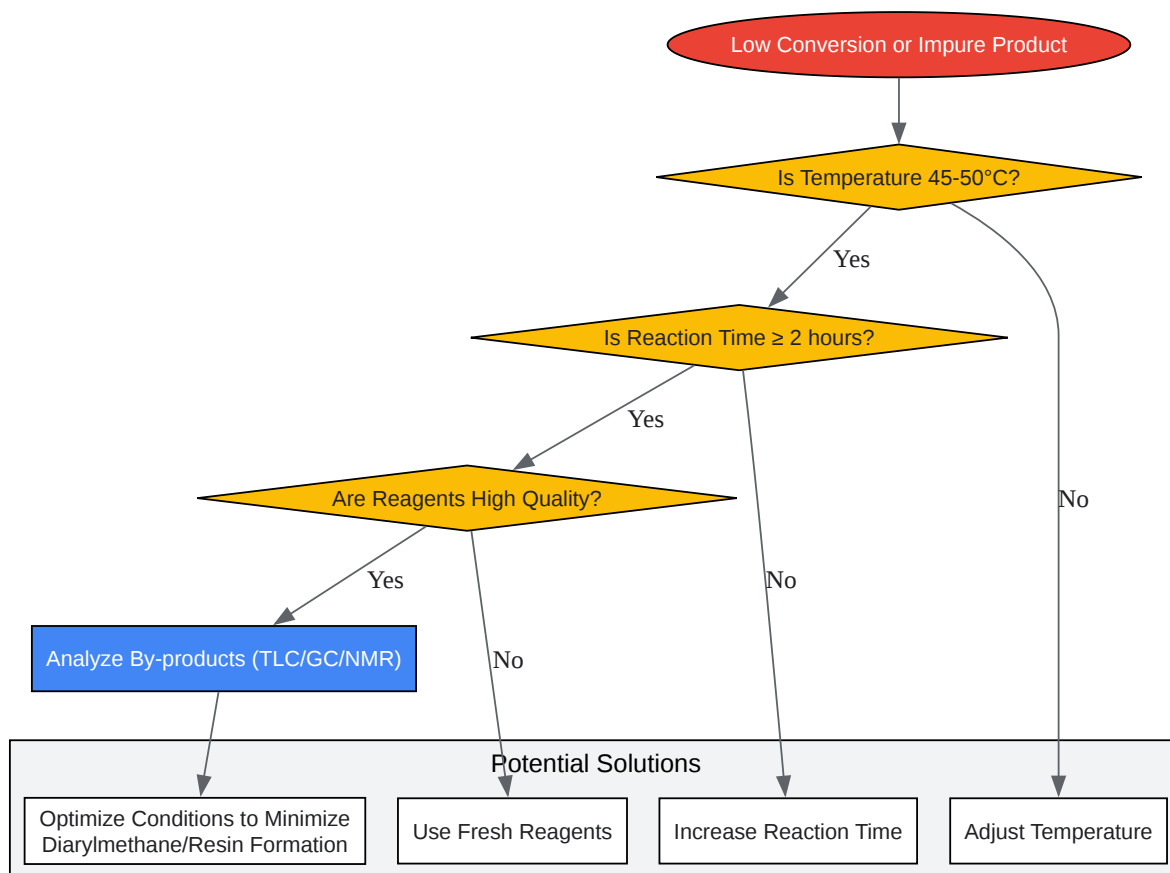
Technical Support Center: Synthesis of 1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone

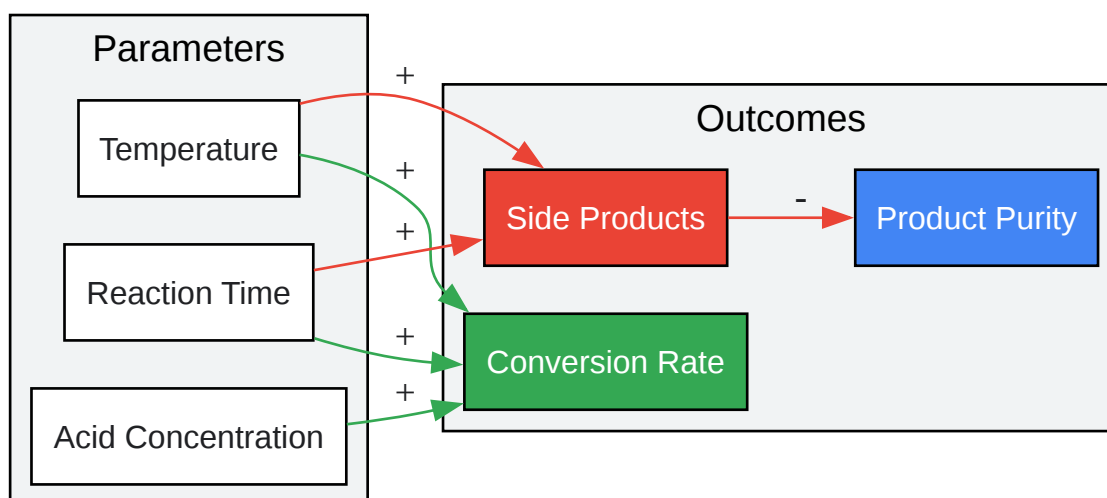
This guide provides troubleshooting advice and frequently asked questions for researchers engaged in the synthesis of **1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone**, a key intermediate in pharmaceutical development.^{[1][2]} The primary synthesis route is the Blanc chloromethylation of 4-hydroxyacetophenone.^{[1][2][3]}

Reaction Pathway

The synthesis proceeds via an electrophilic aromatic substitution where 4-hydroxyacetophenone is reacted with formaldehyde and hydrochloric acid.^[1] The hydroxyl group directs the substitution to the ortho position, as the para position is blocked by the acetyl group.^[1]







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References

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- 2. Cas 24085-05-0, 1-(3-CHLOROMETHYL-4-HYDROXY-PHENYL)-ETHANONE | lookchem [lookchem.com]
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